

# Quantifying Cell Proliferation with 3'-Deoxy-3'- [<sup>18</sup>F]fluorothymidine ([<sup>18</sup>F]FLT)

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## Compound of Interest

Compound Name: 3'-Deoxy-3'-fluorothymidine

Cat. No.: B1224464

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Application Note & Protocols

## For Researchers, Scientists, and Drug Development Professionals

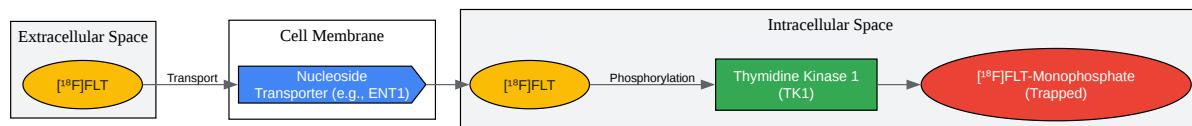
### Introduction

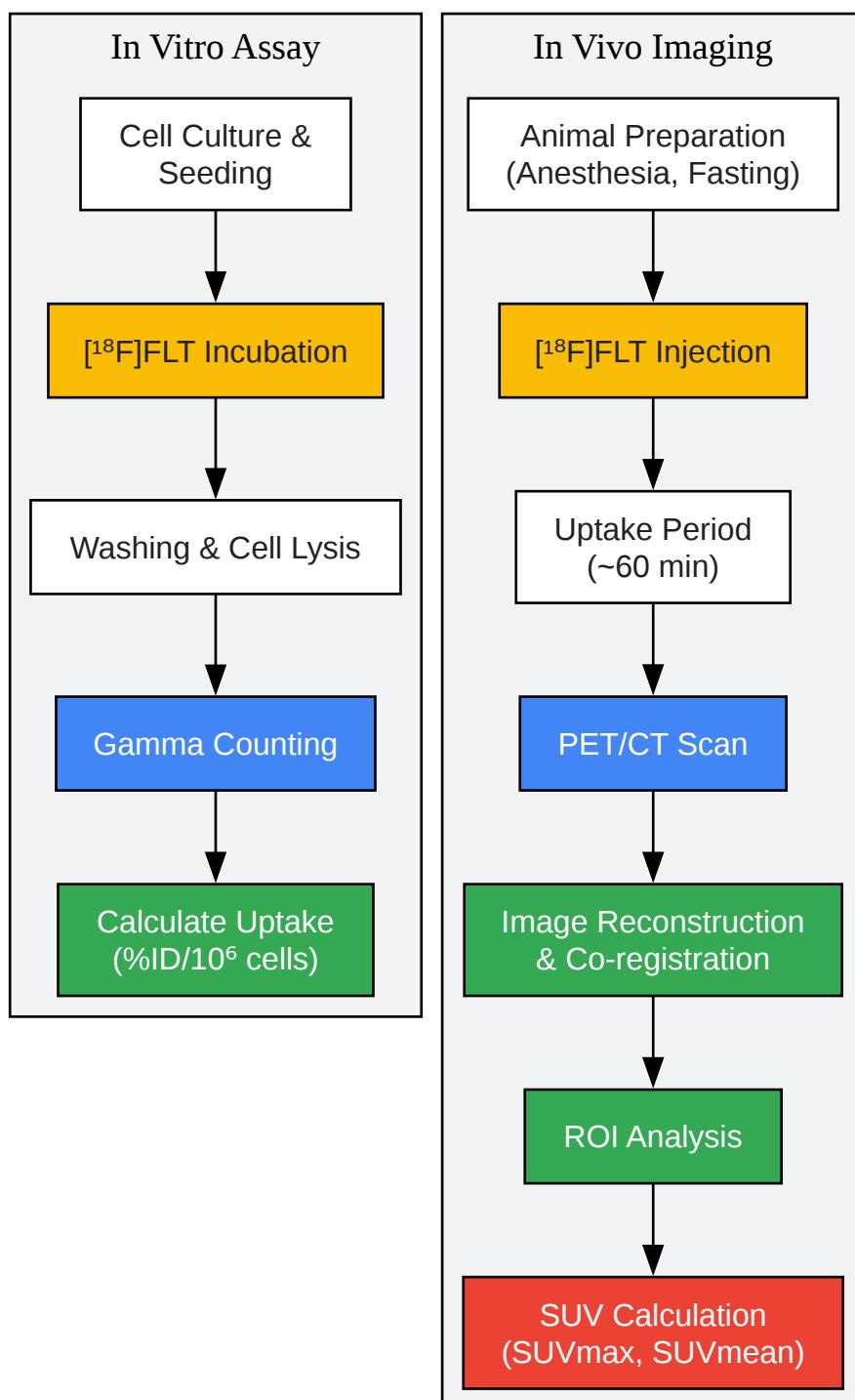
One of the fundamental characteristics of cancer is uncontrolled cell proliferation. The ability to quantitatively measure proliferation rates non-invasively is crucial for diagnosing and characterizing tumors, as well as for monitoring therapeutic response. [<sup>18</sup>F]FLT (3'-deoxy-3'-[<sup>18</sup>F]fluorothymidine) is a radiolabeled thymidine analog that serves as a valuable positron emission tomography (PET) tracer for imaging cell proliferation in vivo. This application note provides detailed protocols for quantifying cell proliferation using [<sup>18</sup>F]FLT in both in vitro and in vivo settings, along with data presentation guidelines and visualizations of key pathways and workflows.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### Principle of the Method

[<sup>18</sup>F]FLT is transported into cells via nucleoside transporters. Inside the cell, it is phosphorylated by thymidine kinase 1 (TK1), an enzyme that is predominantly active during the S-phase of the cell cycle. The resulting [<sup>18</sup>F]FLT-monophosphate is trapped within the cell and does not get incorporated into DNA. The accumulation of [<sup>18</sup>F]FLT is therefore proportional to the activity of TK1, which in turn is a surrogate marker for cellular proliferation. [<sup>18</sup>F]FLT PET imaging allows for the non-invasive, whole-body assessment of proliferating tissues.[\[3\]](#)[\[4\]](#)

# [<sup>18</sup>F]FLT Signaling and Uptake Pathway



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## References

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